

# Section 1: Physicochemical Profiling for Waste Characterization

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## Compound of Interest

Compound Name: Benzene, 1-cyclobutyl-4-methyl-

CAS No.: 6921-47-7

Cat. No.: B3279389

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Effective waste management is entirely dependent on a compound's physicochemical profile. The physical properties of 1-cyclobutyl-4-methylbenzene dictate its behavior in waste streams, directly influencing containment strategies and ruling out aqueous disposal methods[1][2].

Property	Value	Operational Implication
CAS Number	6921-47-7	Unique identifier required for accurate waste manifests and tracking[1].
Molecular Weight	146.23 g/mol	Utilized for mass-balance calculations in waste generation tracking[1].
LogP (Octanol/Water)	~3.7	Highly lipophilic; strictly prohibits aqueous drain disposal due to severe aquatic toxicity risks[1][2].
Boiling Point	~278.9 °C	Low volatility at room temperature, but requires high-temperature incineration for complete destruction[2].
Density	1.104 g/cm <sup>3</sup>	Denser than water; will form the bottom organic layer if inadvertently mixed in aqueous biphasic waste[2].

## Section 2: Regulatory Classification & RCRA Profiling

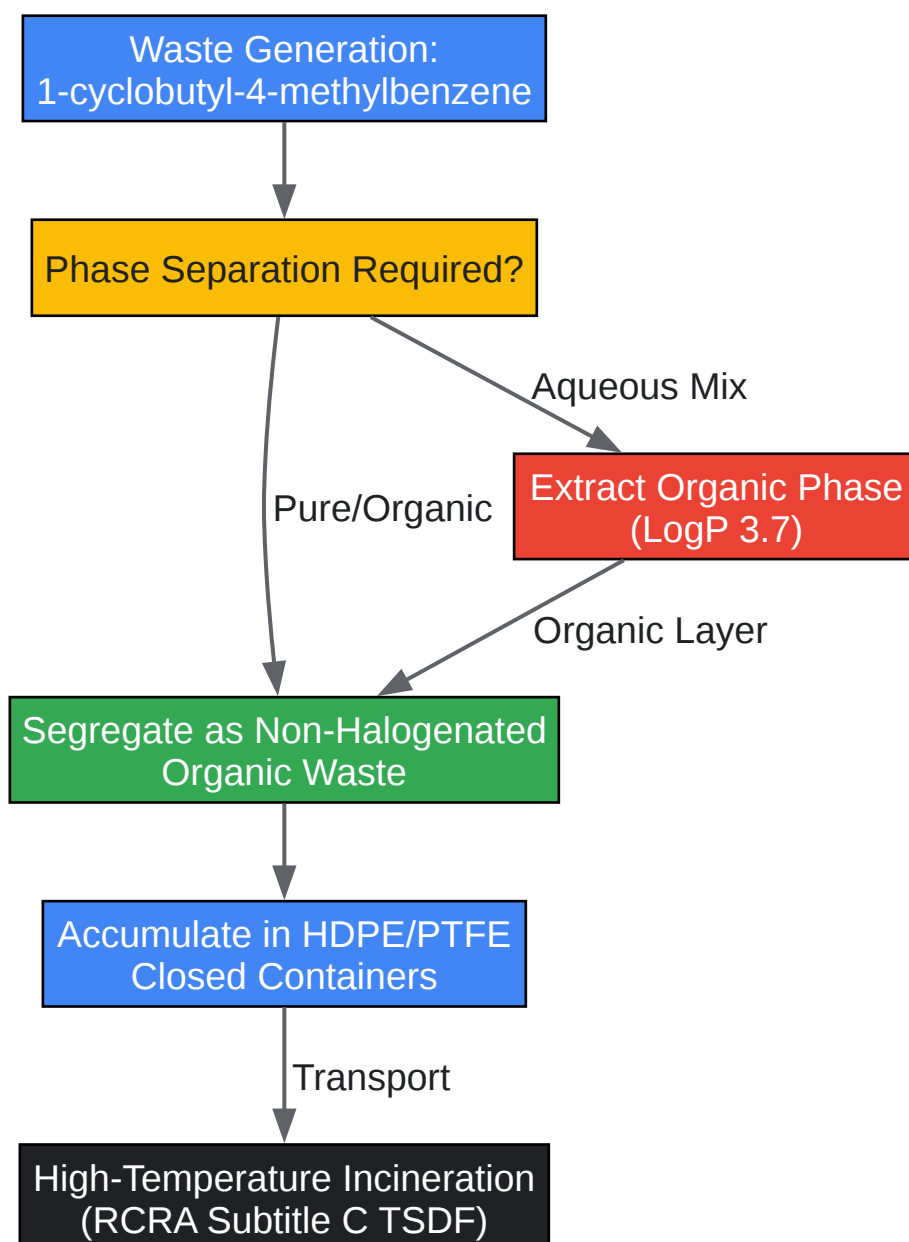
Under the Resource Conservation and Recovery Act (RCRA), the cradle-to-grave management of chemical waste is strictly enforced to prevent environmental contamination[3]. While 1-cyclobutyl-4-methylbenzene is not explicitly listed as a P- or U-listed commercial chemical product, waste streams containing this solvent typically exhibit characteristics of hazardous waste (such as ignitability or toxicity)[4].

Consequently, it must be managed under RCRA Subtitle C regulations[3]. Facilities generating this waste cannot dispose of it in standard municipal solid waste or wastewater systems; it must be routed to an EPA-permitted Treatment, Storage, and Disposal Facility (TSDF) for thermal destruction[5].

## Section 3: Step-by-Step Operational Disposal Protocol

To ensure regulatory compliance and minimize disposal costs, laboratories must implement the following self-validating waste management protocol:

- **Phase Segregation:** Isolate 1-cyclobutyl-4-methylbenzene from all aqueous and halogenated waste streams.
  - **Causality:** Mixing non-halogenated alkylbenzenes with halogenated solvents significantly increases incineration costs and introduces the risk of generating toxic dioxins during combustion. Furthermore, its high LogP (3.7) ensures it will not miscible with aqueous waste, leading to complex biphasic separation issues if improperly mixed[1][2].
- **Primary Containment:** Transfer the waste into High-Density Polyethylene (HDPE) or Polytetrafluoroethylene (PTFE) carboys.
  - **Causality:** Alkylbenzenes act as organic solvents that can permeate, swell, or degrade standard low-density plastics over time. HDPE and PTFE provide the necessary chemical resistance for long-term accumulation.
- **RCRA-Compliant Labeling:** Affix a standardized hazardous waste label immediately upon the first drop of waste entering the container. The label must explicitly state "Hazardous Waste - Non-Halogenated Organic Solvent" and include the exact accumulation start date[4].
- **Satellite Accumulation Area (SAA) Management:** Store the container in a designated SAA at or near the point of generation.
  - **Causality:** RCRA allows generators to accumulate up to 55 gallons of hazardous waste in an SAA without triggering stricter central storage facility requirements, provided the container remains closed at all times except when actively adding waste[3].
- **Final Destruction:** Manifest the waste to an EPA-licensed TSDF for high-temperature incineration[5].



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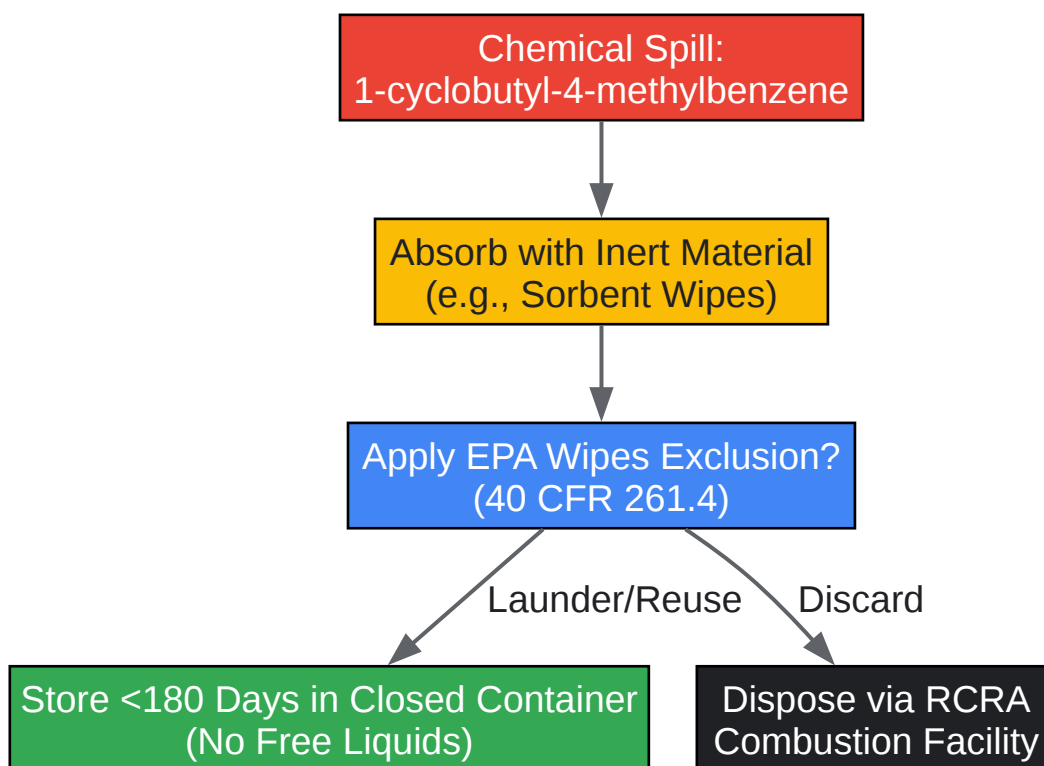
Workflow for the segregation and RCRA-compliant disposal of 1-cyclobutyl-4-methylbenzene.

## Section 4: Spill Response & The Solvent-Contaminated Wipes Exclusion

In the event of a localized spill, rapid containment is necessary. Laboratories can optimize their response and significantly reduce hazardous waste volumes by leveraging the EPA's Solvent-Contaminated Wipes exclusion (40 CFR 261.4)[6].

## Decontamination Workflow:

- Source Control & Absorption: Immediately apply inert absorbent pads or solvent-compatible wipes to the spill to halt spreading.
- Application of the EPA Exclusion: Under the RCRA exclusion, wipes contaminated with solvents like 1-cyclobutyl-4-methylbenzene can be excluded from the definition of solid/hazardous waste if managed under strict conditions[6].
- Containment: Place the used wipes into a non-leaking, closed container.
  - Causality: Volatilization must be prevented to maintain the exclusion status, prevent fire hazards, and ensure laboratory air quality.
- Verification of No Free Liquids: Ensure the wipes do not contain free-flowing liquid. Any free liquid must be decanted and managed as standard hazardous waste[6].
- Labeling & Time Limits: Label the container precisely as "Excluded Solvent-Contaminated Wipes." The container must be sent for laundering or disposal via a regulated combustion facility within 180 days of the accumulation start date[6].



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Spill response logic utilizing the EPA solvent-contaminated wipes exclusion pathway.

## References

- **Benzene, 1-cyclobutyl-4-methyl-** | C<sub>11</sub>H<sub>14</sub> | CID 57155575 - PubChem, nih.gov,
- 1-(p-tolyl)cyclobutan-1-ol | 29480-08-8 - 摩熵化学, molaid.com,
- Benzene Enabling Document For Standards On Benzene Transfer and Waste Oper
- Resource Conservation and Recovery Act (RCRA) Overview, epa.gov,
- Are You Using this \$25 Million RCRA Exclusion?, lion.com,
- Solvents in the Workplace - How to Determine if They Are Hazardous Waste, epa.gov,

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## Sources

- 1. Benzene, 1-cyclobutyl-4-methyl- | C<sub>11</sub>H<sub>14</sub> | CID 57155575 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 1-(p-tolyl)cyclobutan-1-ol - CAS号 29480-08-8 - 摩熵化学 [[molaid.com](https://molaid.com)]
- 3. epa.gov [[epa.gov](https://epa.gov)]
- 4. epa.gov [[epa.gov](https://epa.gov)]
- 5. Document Display (PURL) | NSCEP | US EPA [[nepis.epa.gov](https://nepis.epa.gov)]
- 6. Are You Using this \$25 Million RCRA Exclusion? | Lion Technology [[lion.com](https://lion.com)]
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